

In-Depth Technical Guide: Toxicological Profile of 2-Ethyl-4-methylpentanal

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Compound of Interest

Compound Name: 2-Ethyl-4-methylpentanal

Cat. No.: B086117

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Introduction

2-Ethyl-4-methylpentanal (CAS No. 10349-95-8) is a branched-chain aldehyde.^{[1][2][3][4]} This document provides a comprehensive overview of the available toxicological data for **2-Ethyl-4-methylpentanal** to support safety and risk assessment. Due to the limited publicly available toxicological studies specifically conducted on **2-Ethyl-4-methylpentanal**, this guide also outlines standard experimental protocols based on OECD guidelines for key toxicological endpoints. Information on the predicted metabolic pathways of branched-chain aldehydes is also included to provide insights into its potential biotransformation.

Chemical and Physical Properties

Property	Value	Source
CAS Number	10349-95-8	^{[1][2][3][4]}
Molecular Formula	C8H16O	^{[1][4]}
Molecular Weight	128.21 g/mol	^{[1][5]}
IUPAC Name	2-ethyl-4-methylpentanal	^{[1][2]}

Toxicological Data

A comprehensive literature search revealed a significant lack of specific toxicological studies for **2-Ethyl-4-methylpentanal**. The available information is summarized below.

Human Health Hazard Assessment

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Ethyl-4-methylpentanal** has the following hazard classifications:

- Flammable liquids: Warning[1]
- Skin corrosion/irritation: Warning, Causes skin irritation[1]
- Serious eye damage/eye irritation: Warning, Causes serious eye irritation[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation: Warning, May cause respiratory irritation[1]

Acute Toxicity

Table 1: Summary of Acute Toxicity Data for **2-Ethyl-4-methylpentanal**

Endpoint	Species	Guideline	Results
Acute Oral Toxicity	Data not available	OECD 420/423/425	No studies found.
Acute Dermal Toxicity	Rat	OECD 402	LD50 > 2000 mg/kg bw. No mortality or signs of systemic toxicity were observed. No local skin effects were noted.
Acute Inhalation Toxicity	Data not available	OECD 403/436	No studies found.

Irritation and Sensitization

Table 2: Summary of Irritation and Sensitization Data for **2-Ethyl-4-methylpentanal**

Endpoint	Species	Guideline	Results
Skin Irritation	Data not available	OECD 404	GHS classification indicates it causes skin irritation.[1]
Eye Irritation	Data not available	OECD 405	GHS classification indicates it causes serious eye irritation. [1]
Skin Sensitization	Data not available	OECD 429/442	No studies found.

Genotoxicity

No in vivo or in vitro genotoxicity studies were identified for **2-Ethyl-4-methylpentanal**.

Repeated Dose Toxicity

No repeated dose toxicity studies were identified for **2-Ethyl-4-methylpentanal**.

Carcinogenicity

No carcinogenicity studies were identified for **2-Ethyl-4-methylpentanal**.

Reproductive and Developmental Toxicity

No reproductive or developmental toxicity studies were identified for **2-Ethyl-4-methylpentanal**. For related substances, such as ethyl 2-methyl-4-pentenoate, the Threshold of Toxicological Concern (TTC) approach has been used in the absence of specific data.[6]

Experimental Protocols

The following sections describe the methodologies for key toxicological experiments based on internationally recognized OECD guidelines. These protocols would be appropriate for generating the necessary data for a comprehensive safety assessment of **2-Ethyl-4-methylpentanal**.

Acute Dermal Toxicity (as per OECD 402)

- **Test Animals:** Healthy young adult rats (e.g., Wistar strain), typically 8-12 weeks old. Both sexes are generally used.
- **Dose Level:** A limit test is often performed at a dose of 2000 mg/kg body weight.
- **Procedure:**
 - Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animals.
 - The test substance is applied uniformly over an area which is approximately 10% of the total body surface area.
 - The treated area is covered with a porous gauze dressing and non-irritating tape.
 - The animals are housed individually.
 - After a 24-hour exposure period, the dressing is removed, and the treated skin is washed.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for 14 days. The skin is also examined for local reactions (erythema and edema) at specified intervals.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (as per OECD 439)

- **Test System:** A reconstructed human epidermis model which mimics the properties of the upper layers of human skin.
- **Procedure:**
 - The test substance is applied topically to the skin tissue model.
 - The substance is left in contact with the tissue for a defined period (e.g., 60 minutes).

- After exposure, the tissue is rinsed and incubated for a further period (e.g., 42 hours).
- Endpoint: Cell viability is determined by the enzymatic conversion of a marker substance (e.g., MTT) into a colored product, which is measured spectrophotometrically. A reduction in cell viability below a certain threshold indicates an irritant potential.

Genotoxicity: Bacterial Reverse Mutation Test (Ames Test) (as per OECD 471)

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine or tryptophan) due to mutations in the genes of the corresponding synthesis pathway.
- Procedure:
 - The tester strains are exposed to the test substance with and without a metabolic activation system (S9 mix from rat liver).
 - The exposure is carried out using the plate incorporation method or the pre-incubation method.
 - The plates are incubated for 48-72 hours.
- Endpoint: The number of revertant colonies (colonies that have regained the ability to synthesize the amino acid) is counted. A substance is considered mutagenic if it causes a dose-related increase in the number of revertant colonies compared to the negative control.

Reproductive/Developmental Toxicity Screening Test (as per OECD 421)

- Test Animals: Rats are commonly used.
- Procedure:
 - The test substance is administered to both male and female animals for a pre-mating period, during mating, and for females, throughout gestation and lactation.

- Males are dosed for a minimum of four weeks, and females for approximately 63 days.[\[6\]](#)
[\[7\]](#)
- Animals are observed for clinical signs of toxicity, effects on mating performance, fertility, gestation length, and parturition.
- Pups are examined for viability, growth, and any developmental abnormalities.
- Endpoints: Key endpoints include fertility indices, gestation length, litter size, pup viability, and pup body weight. Gross necropsy and histopathology of reproductive organs are also performed on the parent animals.

Mandatory Visualizations

Metabolic Pathway of Branched-Chain Aldehydes

Caption: Predicted metabolic pathway of **2-Ethyl-4-methylpentanal**.

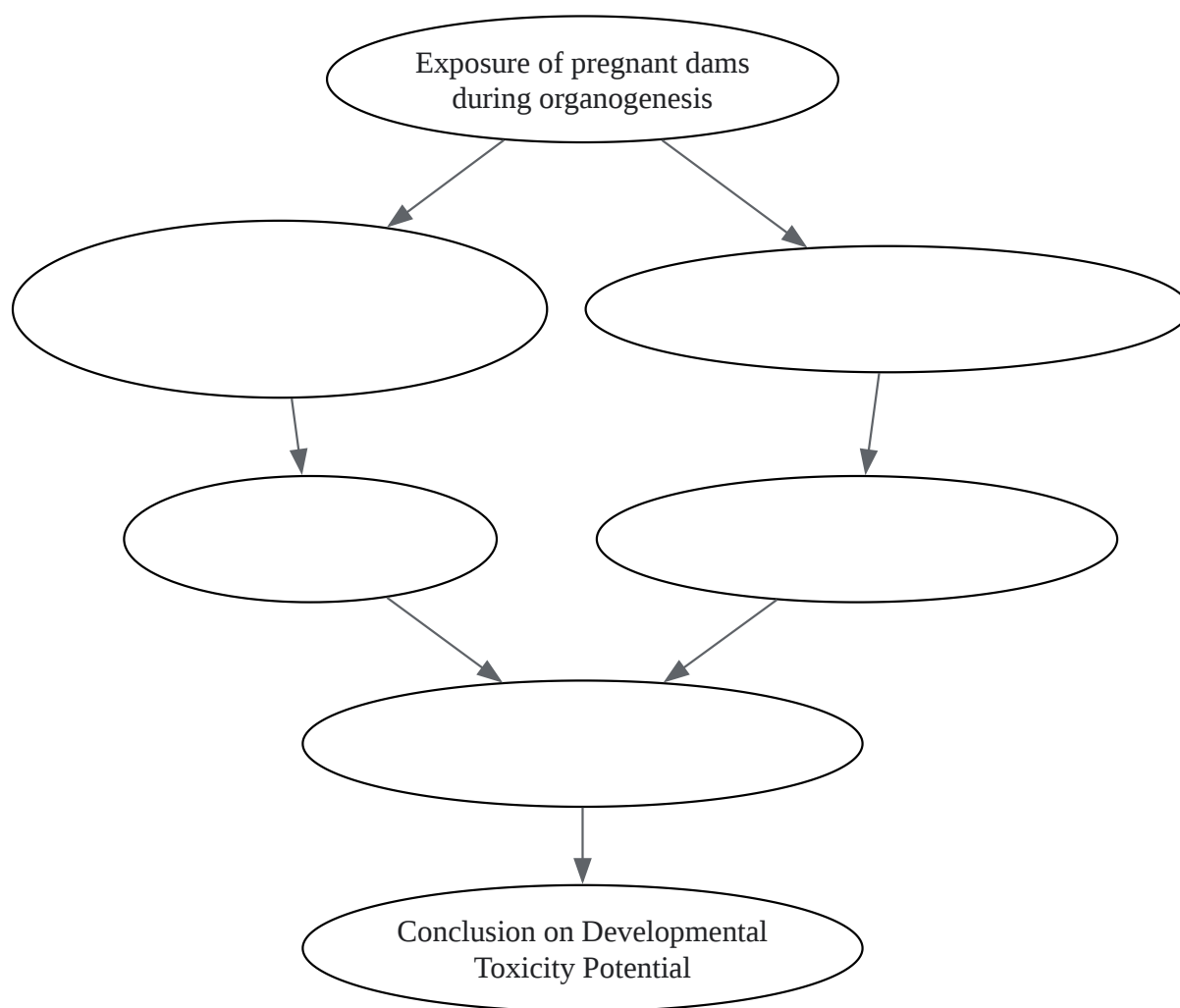
Experimental Workflow for an In Vivo Acute Oral Toxicity Study (OECD 423)



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Caption: Workflow for an acute oral toxicity study (OECD 423).

Logical Relationship in a Developmental Toxicity Study (OECD 414)



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Caption: Key stages in a developmental toxicity study.

Conclusion

This technical guide consolidates the currently available toxicological information for **2-Ethyl-4-methylpentanal**. The existing data is sparse, with the most definitive information being its GHS

hazard classifications and an acute dermal toxicity study suggesting low toxicity via this route. There is a clear need for further testing to adequately characterize the toxicological profile of this compound, particularly concerning acute oral and inhalation toxicity, skin and eye irritation, genotoxicity, repeated dose toxicity, and reproductive/developmental effects. The provided experimental protocols, based on OECD guidelines, offer a framework for generating the necessary data to perform a comprehensive risk assessment for researchers, scientists, and drug development professionals. The predicted metabolic pathway suggests that **2-Ethyl-4-methylpentanal** is likely to be metabolized through oxidation and reduction, followed by conjugation.

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References

- 1. 2-Ethyl-4-methylpentanal | C₈H₁₆O | CID 23282069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Ethyl-4-methylpentanal | 10349-95-8 | Benchchem [benchchem.com]
- 3. pentanal, 2-ethyl-4-methyl- [webbook.nist.gov]
- 4. 2-ethyl-4-methylpentanal | 10349-95-8 | Buy Now [molport.com]
- 5. (2S)-2-ethyl-4-methylpentanal | C₈H₁₆O | CID 172376060 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 7. Branched chain aldehydes: production and breakdown pathways and relevance for flavour in foods - PubMed [pubmed.ncbi.nlm.nih.gov]
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